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ATL1102 stability and proper storage conditions for research

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Compound of Interest		
Compound Name:	MG-1102	
Cat. No.:	B15138660	Get Quote

ATL1102 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, proper storage, and handling of ATL1102 for research purposes.

Frequently Asked Questions (FAQs)

Q1: What is ATL1102 and what is its mechanism of action?

A1: ATL1102 is a second-generation 2'-O-Methoxyethyl (2'-MOE) gapmer antisense oligonucleotide (ASO).[1][2] Its primary function is to inhibit the expression of CD49d, a subunit of the cell adhesion molecule Very Late Antigen-4 (VLA-4). ATL1102 is designed to specifically bind to the messenger RNA (mRNA) of CD49d. This binding event recruits an intracellular enzyme called RNase H, which then cleaves and degrades the CD49d mRNA.[1][2][3] The reduction of CD49d mRNA levels leads to a decrease in the production of the CD49d protein, thereby modulating the inflammatory response.[4]

Q2: How should I properly store and handle ATL1102 upon receipt?

A2: While specific stability studies for research-grade ATL1102 are not extensively published, general guidelines for 2'-MOE antisense oligonucleotides should be followed to ensure its integrity. It is recommended to store ATL1102 as a lyophilized powder at -20°C for long-term storage. For short-term storage, 2-8°C is acceptable. Once reconstituted in a nuclease-free



buffer, it is advisable to aliquot the solution into single-use volumes to minimize freeze-thaw cycles and store at -20°C or -80°C. Before use, allow the vial to equilibrate to room temperature before opening to prevent condensation.

Q3: What is the recommended solvent for reconstituting ATL1102?

A3: For research purposes, lyophilized ATL1102 should be reconstituted in a sterile, nuclease-free aqueous buffer. The choice of buffer can depend on the specific downstream application. Nuclease-free water or a buffered saline solution such as phosphate-buffered saline (PBS) are commonly used. The clinical formulation of ATL1102 is a sterile aqueous solution with a pH of 7.4.

Q4: How can I verify the activity of ATL1102 in my in vitro experiments?

A4: The activity of ATL1102 can be assessed by measuring the downregulation of its target, CD49d. This can be done at both the mRNA and protein levels. Quantitative PCR (qPCR) can be used to measure the levels of CD49d mRNA in cells treated with ATL1102 compared to control cells. At the protein level, techniques such as Western blotting or flow cytometry can be employed to quantify the reduction in CD49d protein expression.

Stability and Storage Conditions

There is limited publicly available quantitative stability data specifically for ATL1102 in a research setting. However, based on the general properties of 2'-MOE antisense oligonucleotides, the following storage conditions are recommended to ensure stability.

Condition	Lyophilized Powder	Reconstituted Solution
Long-term Storage	-20°C	-20°C to -80°C (in aliquots)
Short-term Storage	2-8°C	2-8°C (for a few days)
Freeze-Thaw Cycles	Avoid repeated cycles	Minimize by aliquoting
Light Exposure	Store protected from light	Store protected from light

Experimental Protocols



Protocol 1: In Vitro Transfection of ATL1102 in Cell Culture

This protocol provides a general guideline for the delivery of ATL1102 into cultured cells. Optimization may be required depending on the cell type.

Materials:

- ATL1102 (lyophilized or reconstituted)
- Appropriate cell culture medium
- Transfection reagent suitable for oligonucleotides (e.g., lipofectamine-based reagents)
- Nuclease-free water or PBS
- Cells to be transfected
- · Multi-well cell culture plates

Procedure:

- Cell Seeding: Seed cells in a multi-well plate at a density that will result in 70-80% confluency at the time of transfection.
- Preparation of Transfection Complex:
 - Dilute the required amount of ATL1102 in serum-free medium.
 - In a separate tube, dilute the transfection reagent in serum-free medium according to the manufacturer's instructions.
 - Combine the diluted ATL1102 and the diluted transfection reagent. Mix gently and incubate for the time recommended by the manufacturer to allow for complex formation.
- Transfection:
 - Remove the old medium from the cells and replace it with fresh, serum-containing medium.



- Add the transfection complex drop-wise to the cells.
- Incubation: Incubate the cells for 24-72 hours post-transfection.
- Analysis: After the incubation period, harvest the cells to analyze the knockdown of CD49d expression at the mRNA or protein level.

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Possible Cause	Recommendation
Low knockdown efficiency	Suboptimal transfection efficiency	Optimize the transfection protocol, including the transfection reagent-to-ASO ratio and cell confluency. Consider using a different transfection reagent or delivery method.
Incorrect ASO concentration	Perform a dose-response experiment to determine the optimal concentration of ATL1102 for your cell type.	
ASO degradation	Ensure that all solutions and labware are nuclease-free. Aliquot the reconstituted ASO to avoid multiple freeze-thaw cycles.	
Cell toxicity	High concentration of ASO or transfection reagent	Reduce the concentration of the ASO and/or the transfection reagent. Ensure that the transfection reagent is not left on the cells for an extended period if it is toxic.
Contamination	Check for mycoplasma or other contaminants in the cell culture.	
Inconsistent results	Variation in cell passage number or confluency	Use cells within a consistent passage number range and ensure similar confluency at the time of the experiment.



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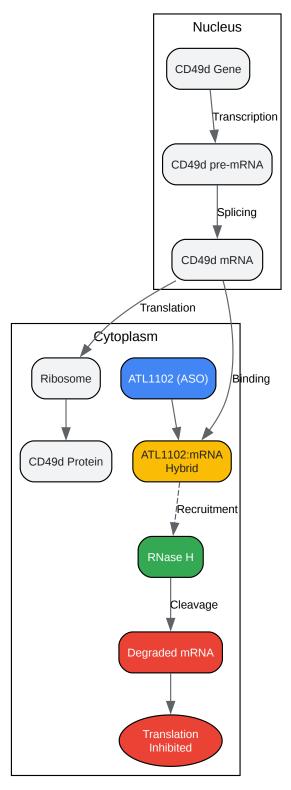
Pipetting errors

Use calibrated pipettes and ensure accurate and consistent pipetting techniques.

Visualizations



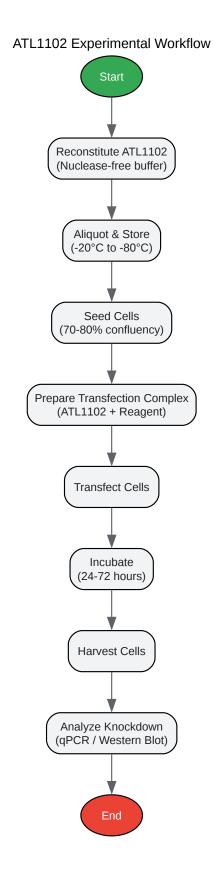
ATL1102 Signaling Pathway



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Caption: Mechanism of action of ATL1102.





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Caption: General experimental workflow for using ATL1102.



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